

# A Comparative Guide to the Leaching Kinetics of Gold Telluride Minerals

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## Compound of Interest

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This guide provides a comparative analysis of the leaching kinetics of various **gold telluride** minerals, crucial for developing efficient gold extraction processes. **Gold telluride** minerals, such as calaverite ( $\text{AuTe}_2$ ), krennerite ( $(\text{Au,Ag})\text{Te}_2$ ), sylvanite ( $\text{AuAgTe}_4$ ), and petzite ( $\text{Ag}_3\text{AuTe}$ ), are known for their refractory nature, making gold extraction challenging compared to native gold.<sup>[1][2]</sup> Understanding their dissolution behavior under different leaching conditions is paramount for optimizing recovery rates.

## Challenges in Leaching Gold Tellurides

The primary difficulty in leaching **gold tellurides**, particularly in conventional cyanide solutions, stems from the formation of a passivating layer on the mineral surface.<sup>[3][4][5]</sup> During cyanidation, tellurium oxidizes to form tellurium dioxide ( $\text{TeO}_2$ ) or hydrated tellurite ( $\text{H}_2\text{TeO}_3$ ), which are insoluble and hinder the access of the lixiviant to the gold.<sup>[3][4][5]</sup> This results in significantly slower dissolution rates compared to native gold.<sup>[1][2]</sup>

## Comparative Leaching Kinetics in Cyanide Solutions

While direct comparative kinetic studies under identical conditions are scarce, the available literature provides insights into the relative behavior of different **gold telluride** minerals in cyanide solutions.

Generally, all **gold telluride** minerals exhibit slow dissolution kinetics in standard cyanide leaching conditions.[2][5] The order of reactivity can be inferred from hydrothermal alteration studies, which suggest that calaverite and krennerite transform to a gold-silver alloy at similar rates, while sylvanite transformation is more sluggish and follows a more complex reaction pathway.[6] This suggests that the leaching of sylvanite in cyanide might also be comparatively slower or more complex.

The presence of silver in the mineral lattice, as in sylvanite and petzite, can also influence the leaching behavior, though detailed comparative kinetic data is limited.

Table 1: Factors Influencing Cyanide Leaching of **Gold Tellurides**

Parameter	Effect on Leaching Kinetics	Observations from Experimental Data
pH	Higher pH can dissolve the passivating tellurium oxide layer, thereby increasing the leaching rate.[1][7]	High lime concentration is often necessary to achieve a high leaching rate.[1]
Cyanide Concentration	Increased cyanide concentration can enhance the dissolution rate, but also leads to higher reagent consumption.	For a gold-gold telluride sample, increasing cyanide concentration and pH led to the simultaneous dissolution of both.[2]
Oxygen	Crucial for the oxidation and dissolution of gold.	Increased oxygen aeration did not significantly improve leaching kinetics in one study and led to slightly higher cyanide consumption.[1]
Lead Nitrate	Acts as a catalyst, potentially by preventing the formation of the passivating layer or by reacting with sulfide ions.	The addition of lead nitrate can significantly improve the initial leaching rate.[1][2] For silver telluride, 100 mg/L of lead nitrate increased silver dissolution from 10.5% to 100% in six hours.[2]
Grinding Fineness	Finer grinding increases the surface area available for leaching, which can improve the rate of dissolution.[3][4][8]	For a telluride-type gold concentrate, increasing the grinding fineness from -0.038 mm (95%) resulted in a higher tellurium leaching rate.[3][4]

## Alternative Lixiviants for Gold Tellurides

Given the challenges with cyanidation, alternative lixiviants have been investigated for leaching gold from telluride ores.

- **Thiosulfate:** Ammoniacal thiosulfate leaching is a promising alternative due to its lower toxicity and effectiveness for some refractory ores.[\[1\]](#)[\[9\]](#) In one study, leaching a refractory Au-Cu sulfide concentrate containing **gold tellurides** with a solution of 0.8M  $S_2O_3^{2-}$ , 0.05M  $Cu^{2+}$ , and 4M  $NH_3$  resulted in over 90% gold recovery.[\[9\]](#) However, the leaching of **gold tellurides** was observed to be slow.[\[9\]](#)
- **Thiourea:** Thiourea leaching is carried out in acidic conditions and can be effective for **gold telluride** ores, especially after pre-treatment like bio-oxidation.[\[1\]](#) An oxidative environment is required to achieve higher leaching rates.[\[1\]](#)
- **Chloride:** In acidic chloride solutions, **gold telluride** can be leached using iron(III) as an oxidant.[\[7\]](#) The reaction can be controlled by the formation of a passivating film of  $H_2TeO_3$  at lower acid concentrations.[\[7\]](#)

Table 2: Leaching Performance of Alternative Lixiviants on Telluride Minerals

Lixiviant System	Mineral Type	Leaching Conditions	Gold Extraction	Leaching Time	Reference
Ammoniacal Thiosulfate	Refractory Au-Cu sulfide concentrate with gold tellurides	0.8M $S_2O_3^{2-}$ , 0.05M $Cu^{2+}$ , 4M $NH_3$	>90%	Not specified	<a href="#">[9]</a>
Thiosulfate	Silver Telluride	Cupric sulfate as oxidant, EDTA as complexing agent	43.1%	6 hours	<a href="#">[2]</a>

## Pre-treatment to Enhance Leaching Kinetics

To overcome the refractory nature of **gold tellurides**, various pre-treatment methods are employed to break down the mineral structure and liberate the gold before leaching.

- Oxidation: Roasting or chemical oxidation (e.g., with hypochlorite) is a common practice to decompose the telluride minerals and convert the gold into a more leachable form.[1][2][10]
- Ultra-fine Grinding: Reduces the particle size, increasing the surface area for the leaching reaction.[10]
- Bio-oxidation: Utilizes microorganisms to oxidize the telluride and associated sulfide minerals, making the gold accessible to the lixiviant.[2]
- Selective Pre-leaching of Tellurium: An alkaline sulfide leach ( $\text{Na}_2\text{S} + \text{NaOH}$ ) can be used to selectively remove tellurium prior to gold cyanidation, which has been shown to significantly improve gold recovery.[3][4][8][11] A tellurium leaching rate of up to 79.14% has been achieved under optimized conditions.[8][12][13]

## Experimental Protocols

The following are generalized experimental protocols based on the methodologies described in the cited literature for studying the leaching kinetics of **gold telluride** minerals.

### Protocol 1: Cyanide Leaching of Gold Tellurides

- Mineral Preparation: Pure mineral samples (e.g., calaverite, sylvanite) or a **gold telluride** concentrate are ground to a specific particle size (e.g., 95% passing 38  $\mu\text{m}$ ).[3][4]
- Leaching Setup: Leaching is conducted in a stirred tank reactor at a controlled temperature. The slurry is prepared by mixing the mineral with a cyanide solution of a specific concentration (e.g., 500 ppm NaCN).[5]
- Parameter Control:
  - pH: Maintained at a desired level (e.g., 11-11.5) using lime ( $\text{CaO}$ ) or sodium hydroxide ( $\text{NaOH}$ ).[1][5]
  - Dissolved Oxygen: The slurry is sparged with air or oxygen to maintain a specific dissolved oxygen level.[1]
  - Additives: If studying the effect of additives, a specific concentration of lead nitrate (e.g., 100 mg/L) is added to the solution.[2]

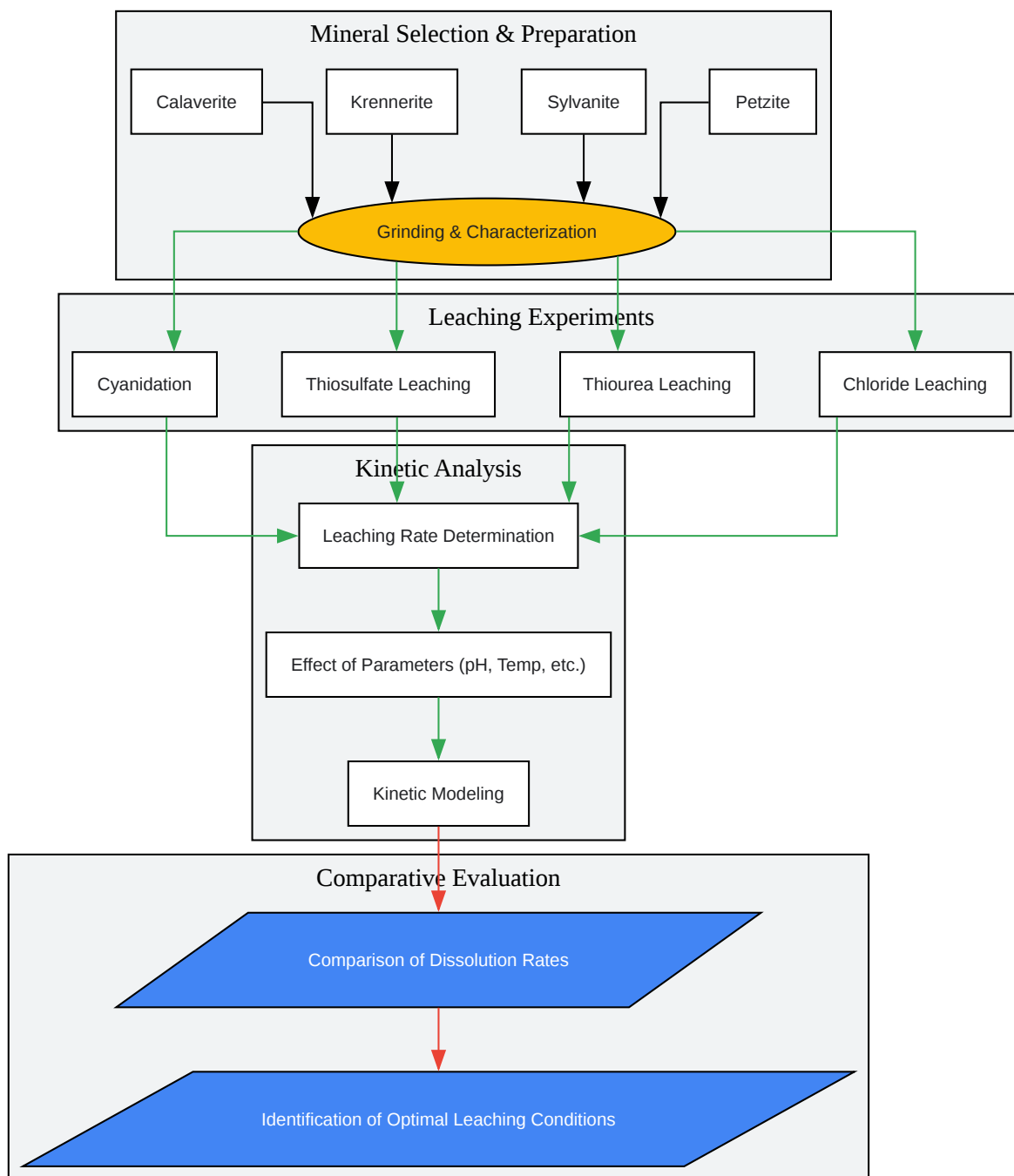
- **Sampling and Analysis:** Samples of the pregnant leach solution are taken at regular intervals. The concentration of dissolved gold and tellurium is determined using Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS).
- **Kinetic Analysis:** The leaching rate is determined from the change in gold concentration over time. The data can be fitted to various kinetic models to determine the rate-controlling step.

## Protocol 2: Selective Pre-leaching of Tellurium followed by Cyanidation

- **Pre-leaching Stage:**
  - The **gold telluride** concentrate is leached in an alkaline sulfide solution (e.g., 80 g/L Na<sub>2</sub>S and 30 g/L NaOH) at an elevated temperature (e.g., 80°C) for a specific duration (e.g., 3 hours) with a set liquid-to-solid ratio (e.g., 4:1).[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[11\]](#)
  - The slurry is filtered to separate the tellurium-rich solution from the solid residue.
- **Cyanidation Stage:**
  - The solid residue from the pre-leaching stage is then subjected to standard cyanide leaching as described in Protocol 1.[\[3\]](#)[\[4\]](#)
- **Analysis:** The leaching efficiency of both tellurium and gold is calculated based on the analysis of the initial concentrate, the pre-leaching solution, and the final pregnant leach solution and tailings.

## Visualizing the Comparison Workflow

The following diagram illustrates a logical workflow for the comparative analysis of leaching kinetics of different **gold telluride** minerals.



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Caption: Workflow for comparing **gold telluride** leaching kinetics.

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## References

- 1. 911metallurgist.com [911metallurgist.com]
- 2. researchgate.net [researchgate.net]
- 3. Selective Pre-leaching of Tellurium From Telluride-Type Gold Concentrate - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Selective Pre-leaching of Tellurium From Telluride-Type Gold Concentrate [frontiersin.org]
- 5. researchgate.net [researchgate.net]
- 6. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 7. Prospects for the Direct Leaching of Gold Tellurides - Recent Developments [ausimm.com]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Dissolution kinetics of tellurium from gold concentrate during alkaline sulphide leaching [scielo.org.za]
- 13. [PDF] Dissolution kinetics of tellurium from gold concentrate during alkaline sulphide leaching | Semantic Scholar [semanticscholar.org]
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